

# A Comprehensive Technical Guide to the Molecular Weight of 3-Hydroxyazetidine Hydrochloride

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## Compound of Interest

Compound Name: 3-Hydroxyazetidine hydrochloride

Cat. No.: B016518

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For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of chemical compounds is paramount. This guide provides an in-depth analysis of the molecular weight of **3-hydroxyazetidine hydrochloride**, a key building block in medicinal chemistry.

## Core Data Presentation

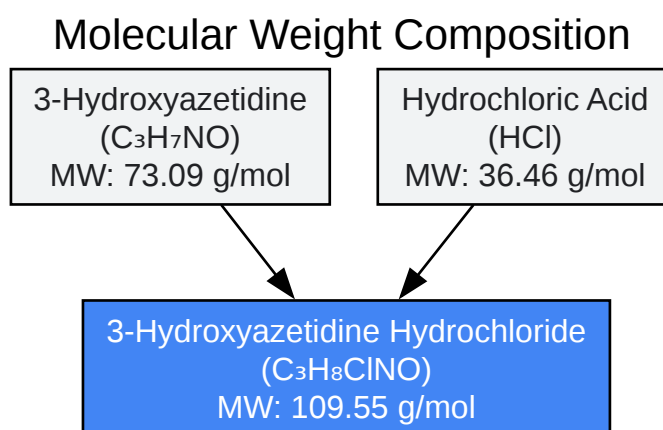
The molecular weight of **3-hydroxyazetidine hydrochloride** is a fundamental parameter for stoichiometric calculations, solution preparation, and analytical characterization. The table below summarizes the key molecular weight and formula information for the compound and its constituent parts.

Compound Name	Chemical Formula	Molecular Weight ( g/mol )
3-Hydroxyazetidine Hydrochloride	$C_3H_7NO \cdot HCl$ or $C_3H_8ClNO$	109.55[1][2][3]
3-Hydroxyazetidine (Parent Compound)	$C_3H_7NO$	73.09
Hydrochloric Acid	HCl	36.46

Note: The molecular weight of 3-Hydroxyazetidine was calculated based on its chemical formula ( $C_3H_7NO$ ) and the atomic weights of its constituent elements.

## Logical Relationship of Molecular Weight Components

The molecular weight of **3-hydroxyazetidine hydrochloride** is the sum of the molecular weights of its parent compound, 3-hydroxyazetidine, and hydrochloric acid. This relationship is visualized in the following diagram.



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Caption: Composition of **3-Hydroxyazetidine Hydrochloride**.

## Experimental Determination of Molecular Weight

The molecular weight of **3-hydroxyazetidine hydrochloride** can be experimentally verified using several analytical techniques. Mass spectrometry is the most common and precise method.

## Experimental Protocol: Mass Spectrometry Analysis

Objective: To determine the molecular weight of **3-hydroxyazetidine hydrochloride** using electrospray ionization mass spectrometry (ESI-MS).

Materials:

- **3-Hydroxyazetidine hydrochloride** sample

- Methanol (HPLC grade)
- Deionized water (18.2 MΩ·cm)
- Formic acid (LC-MS grade)
- Mass spectrometer with ESI source

Procedure:

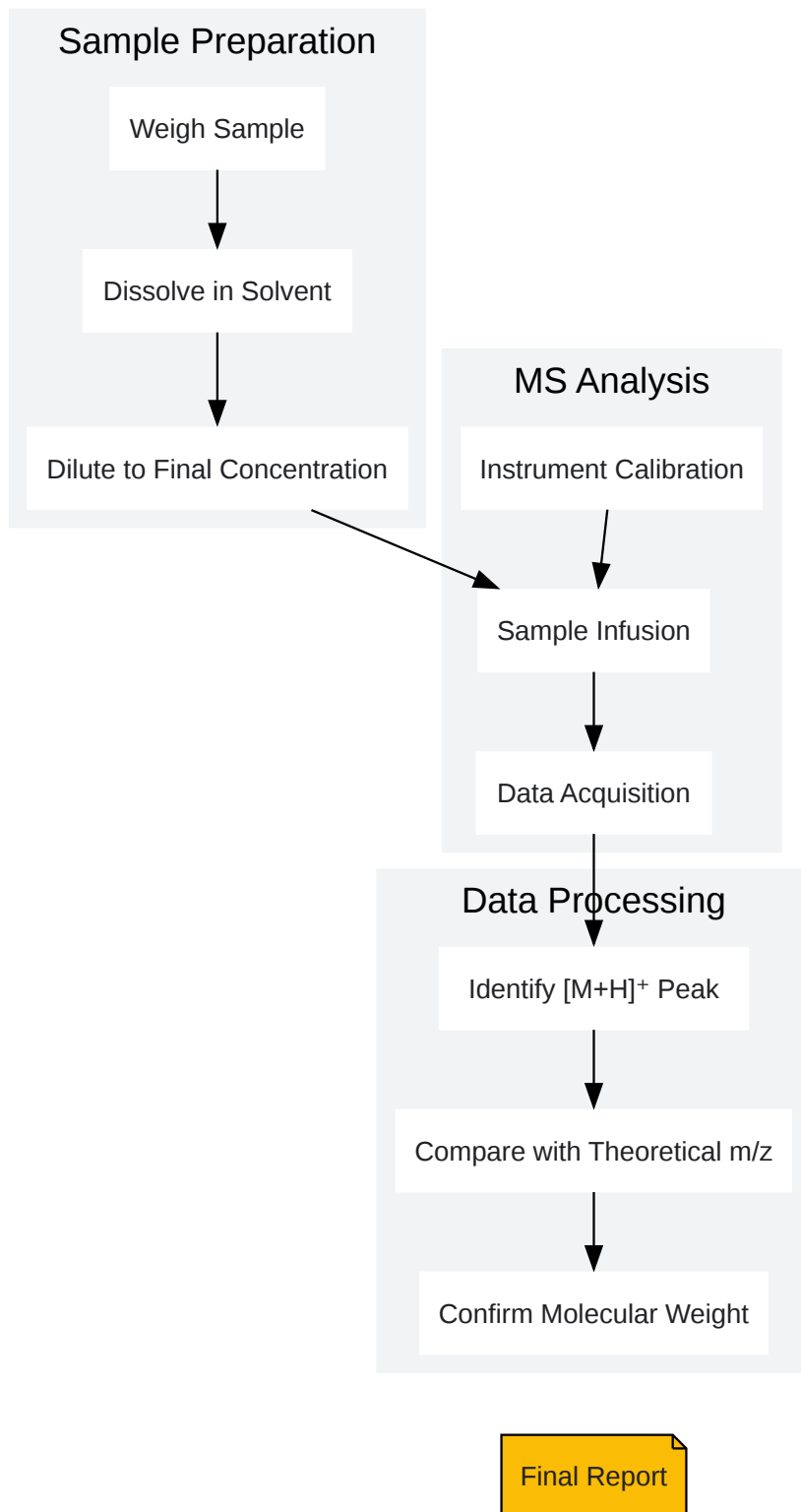
- Sample Preparation:
  - Prepare a stock solution of **3-hydroxyazetidine hydrochloride** in methanol at a concentration of 1 mg/mL.
  - From the stock solution, prepare a dilute solution (e.g., 10 µg/mL) in a solvent mixture of 50:50 methanol:water with 0.1% formic acid. The formic acid aids in the ionization process.
- Instrument Setup:
  - Calibrate the mass spectrometer using a standard calibration solution to ensure mass accuracy.
  - Set the ESI source to positive ion mode.
  - Optimize the source parameters, including capillary voltage, cone voltage, desolvation gas flow, and temperature, to achieve a stable and robust signal.
- Data Acquisition:
  - Infuse the prepared sample solution into the mass spectrometer at a constant flow rate (e.g., 5-10 µL/min).
  - Acquire the mass spectrum over a relevant mass-to-charge (m/z) range (e.g., m/z 50-200).

- Data Analysis:
  - The expected ion to be observed is the protonated molecule of 3-hydroxyazetidine,  $[M+H]^+$ , where M is the neutral 3-hydroxyazetidine molecule.
  - The theoretical m/z for the  $[M+H]^+$  ion of 3-hydroxyazetidine ( $C_3H_7NO$ ) is approximately 74.06.
  - The observed m/z value from the mass spectrum should be compared to the theoretical value to confirm the identity and molecular weight of the parent compound. The hydrochloride salt itself will not be directly observed as a single entity in the gas phase under these conditions.

## Experimental Workflow

The general workflow for the experimental determination of the molecular weight is illustrated below.

## Mass Spectrometry Workflow



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Caption: Workflow for Molecular Weight Determination by MS.

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## References

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